

Cacotheline: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Cacotheline

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Abstract

Cacotheline ($C_{21}H_{21}N_3O_7$) is a nitro derivative of the alkaloid brucine, historically significant as a redox indicator and analytical reagent. This document provides an in-depth technical overview of **cacotheline**, encompassing its discovery, chemical properties, synthesis, and key applications. Detailed experimental protocols for its synthesis and use as an indicator are provided, along with a summary of its quantitative data. Visual diagrams generated using Graphviz are included to illustrate the synthetic pathway and analytical workflows.

Introduction and Historical Context

Cacotheline, a yellow crystalline solid, was first prepared by Leuchs et al. in 1910 through the reaction of brucine with nitric acid.^[1] It is structurally a nitro derivative of brucine.^{[1][2][3]} Historically, it gained prominence as a sensitive redox indicator, particularly for the titrimetric determination of tin(II) ions.^{[1][2]} Its application has also been extended to the detection of other metal ions, including iron and vanadium.^[4]

Chemical and Physical Properties

Cacotheline is sparingly soluble in water but soluble in dilute sodium hydroxide solutions.^{[1][5]} It presents as yellow crystals or powder.^{[1][5][7]}

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C ₂₁ H ₂₁ N ₃ O ₇	[2] [3] [5] [7] [8] [9]
Molecular Weight	427.41 g/mol	[1] [3] [7] [9]
Melting Point	Decomposes at 150°C	[10]
Appearance	Yellow crystals or powder	[1] [5] [7]
CAS Number	561-20-6	[1] [5] [7] [8] [9]
Purity (typical)	≥ 95%	[8] [10]
Solubility	Sparingly soluble in water; Soluble in dilute NaOH	[1] [5] [6]

Synthesis of Cacotheline from Brucine

Cacotheline is synthesized by the nitration of brucine. The following protocol is based on the originally reported method by Leuchs et al. and subsequent descriptions.

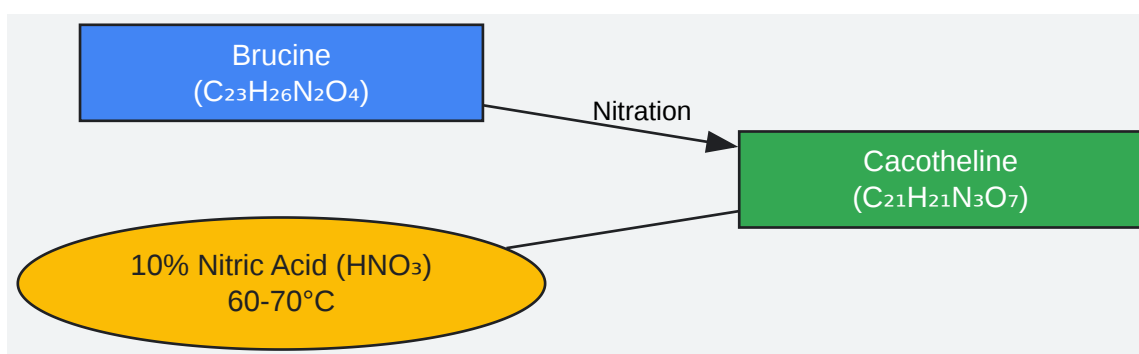
Experimental Protocol: Synthesis of Cacotheline

Materials:

- Brucine (C₂₃H₂₆N₂O₄)
- Nitric Acid (HNO₃), 10% solution
- Distilled water
- Heating apparatus (water bath)
- Reaction vessel (e.g., round-bottom flask)
- Stirring apparatus
- Filtration apparatus

Procedure:

- In a suitable reaction vessel, dissolve a known quantity of brucine in 10% nitric acid.
- Heat the mixture on a water bath to a temperature of 60-70°C.[1]
- Maintain this temperature and stir the reaction mixture continuously. The reaction is typically allowed to proceed for a sufficient time to ensure complete conversion, which can be monitored by thin-layer chromatography.
- Upon completion of the reaction, the solution is cooled, and the precipitated **cacotheline** is collected by filtration.
- The collected solid is washed with cold distilled water to remove any remaining acid and unreacted starting material.
- The product is then dried under vacuum to yield yellow crystals of **cacotheline**.



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Caption: Synthesis of **Cacotheline** from Brucine.

Applications as a Redox Indicator

Cacotheline's primary application is as a redox indicator. The color change is due to the reduction of the nitro group in **cacotheline**.

Titrimetric Determination of Tin (Sn²⁺)

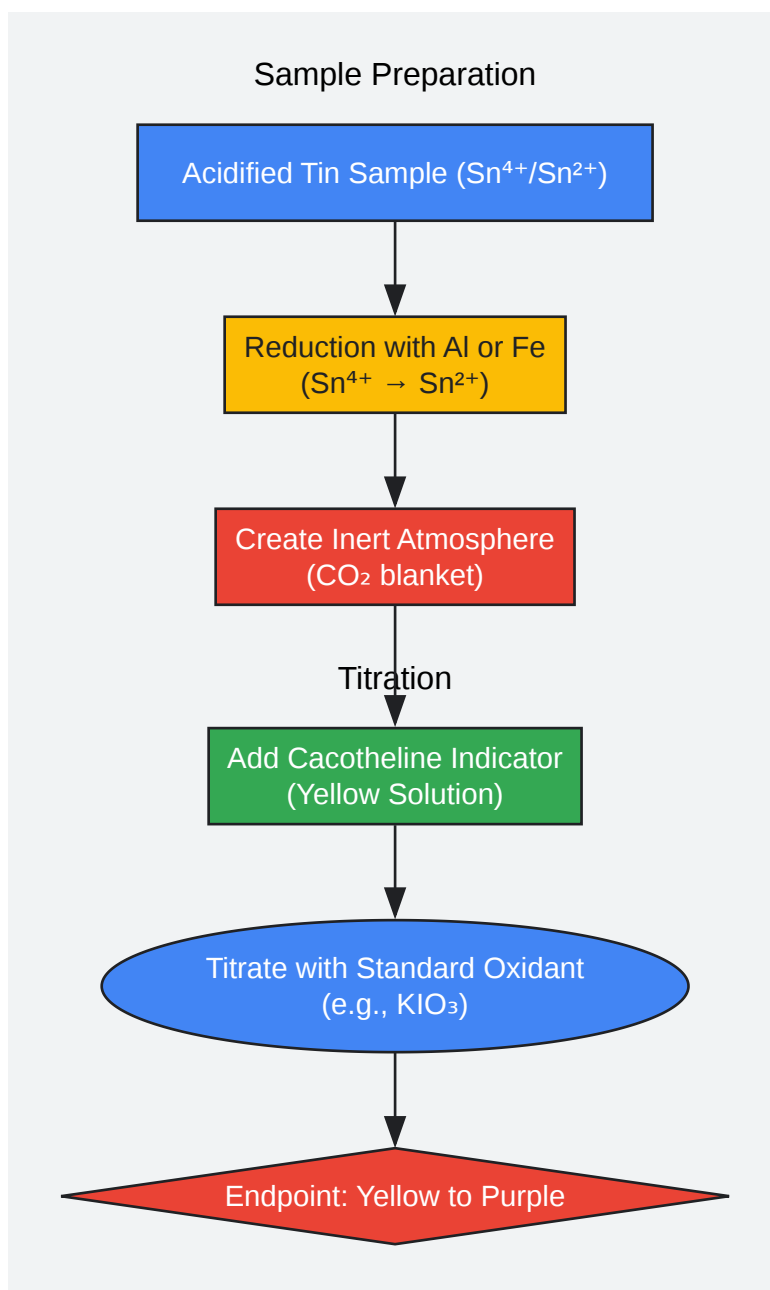
Cacotheline is a specific indicator for the titration of tin(II) ions. In the presence of Sn²⁺, the yellow **cacotheline** solution turns to a distinct purple color at the endpoint.

Materials:

- Sample containing Sn^{2+} ions
- Standard oxidizing titrant (e.g., Potassium iodate, KIO_3)
- **Cacotheline** indicator solution (0.2% w/v in distilled water)
- Hydrochloric acid (HCl)
- Reduction agent (e.g., metallic aluminum or iron)
- Sodium bicarbonate (NaHCO_3) or an inert gas source (e.g., nitrogen, carbon dioxide)
- Titration apparatus (burette, flask)

Procedure:

- **Sample Preparation:** Acidify the sample solution containing tin with hydrochloric acid.
- **Reduction of Sn^{4+} to Sn^{2+} :** If the sample contains tin in the +4 oxidation state, it must be reduced to Sn^{2+} . Add a metallic reducing agent like aluminum foil or iron powder to the acidified solution and heat gently to facilitate the reduction. Ensure all the reducing metal has dissolved.
- **Maintaining an Inert Atmosphere:** After reduction, it is crucial to prevent the re-oxidation of Sn^{2+} by atmospheric oxygen. This is achieved by adding sodium bicarbonate to the solution to generate a blanket of carbon dioxide or by continuously purging the flask with an inert gas.
- **Addition of Indicator:** Add a few drops of the **cacotheline** indicator solution to the cooled, reduced tin solution. The solution should be yellow.
- **Titration:** Titrate the solution with a standard solution of an oxidizing agent, such as potassium iodate.
- **Endpoint:** The endpoint is reached when the solution color changes sharply from yellow to a persistent purple.



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Caption: Workflow for Tin (Sn^{2+}) Titration using **Cacotheline**.

Detection of Iron ($\text{Fe}^{2+}/\text{Fe}^{3+}$)

Cacotheline can also be used for the qualitative detection of ferrous (Fe^{2+}) and ferric (Fe^{3+}) ions.

Materials:

- Sample solution suspected to contain iron ions
- **Cacotheline** solution (0.25% w/v in distilled water)
- Buffer solutions (for pH adjustment)
- Complexing agent (e.g., sodium oxalate)

Procedure:

- For Fe^{2+} Detection:
 - Adjust the pH of the sample solution to between 1.48 and 4.58 using a suitable buffer.
 - Add a complexing agent such as sodium oxalate to sequester any Fe^{3+} ions present.
 - Add a few drops of the **cacotheline** solution. A pink to red color indicates the presence of Fe^{2+} ions.
- For Total Iron Detection ($\text{Fe}^{2+} + \text{Fe}^{3+}$):
 - First, reduce any Fe^{3+} in the sample to Fe^{2+} using a suitable reducing agent.
 - Then, follow the procedure for Fe^{2+} detection.



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Caption: Workflow for the Detection of Ferrous Iron (Fe²⁺).

Safety and Handling

Cacotheline is a derivative of brucine and should be handled with care. Brucine itself is a toxic alkaloid.[1] Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling **cacotheline**. Work in a well-ventilated area or a fume hood.

Conclusion

Cacotheline, a derivative of brucine, has a long-standing history as a reliable redox indicator, particularly for the determination of tin. Its synthesis from a readily available natural product and its distinct color change in redox reactions have made it a valuable tool in analytical chemistry. While modern instrumental techniques have superseded some of its traditional uses, the principles of its application remain relevant in chemical education and in specific analytical contexts. This guide has provided a comprehensive overview of its discovery, properties, synthesis, and key applications, with detailed protocols to aid researchers and professionals in its use.

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